

# Comprehensive Operational and Disposal Guide for 6-Chloro-2-methoxyquinoxaline

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## Compound of Interest

Compound Name: 6-Chloro-2-methoxyquinoxaline

CAS No.: 104152-39-8

Cat. No.: B13452622

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## Executive Summary & Chemical Profile

**6-Chloro-2-methoxyquinoxaline** (CAS: 104152-39-8) is a highly versatile quinoxaline derivative recognized in medicinal chemistry as a privileged scaffold[1]. It is extensively utilized in the development of antitubercular agents, anticancer therapeutics, and ASIC channel modulators[1][2]. Beyond drug discovery, it serves as a critical analytical derivative (often abbreviated as CMQ) in gas chromatography-tandem mass spectrometry (GC-MS/MS) workflows for quantifying aryloxyphenoxypropionate herbicides, such as quizalofop-P-ethyl[3][4].

Because it contains a carbon-halogen (C-Cl) bond, **6-Chloro-2-methoxyquinoxaline** is classified as a Halogenated Organic Compound (HOC)[5]. This classification dictates strict operational, segregation, and disposal protocols to prevent environmental contamination and ensure compliance with federal Resource Conservation and Recovery Act (RCRA) regulations[5][6].

Table 1: Physicochemical Properties and Regulatory Data

Property / Parameter	Value / Description
Chemical Name	6-Chloro-2-methoxyquinoxaline
CAS Number	104152-39-8 (Alternate: 55687-11-1)[1][2]
Molecular Formula	C9H7ClN2O[1]
Molecular Weight	194.62 g/mol [1]
Boiling Point	297.3 ± 35.0 °C (at 760 mmHg)[1]
Recommended Storage	Sealed, dry conditions at 2–8°C[1]
EPA RCRA Classification	Halogenated Organic Compound (HOC)[5]
Primary Disposal Method	High-Temperature Incineration (with acid gas scrubbing)[6]

## Operational Safety & Handling Causality

As a Senior Application Scientist, it is critical to understand not just how to handle this compound, but why these protocols exist. Every operational choice directly impacts the integrity of your research and the safety of your laboratory environment.

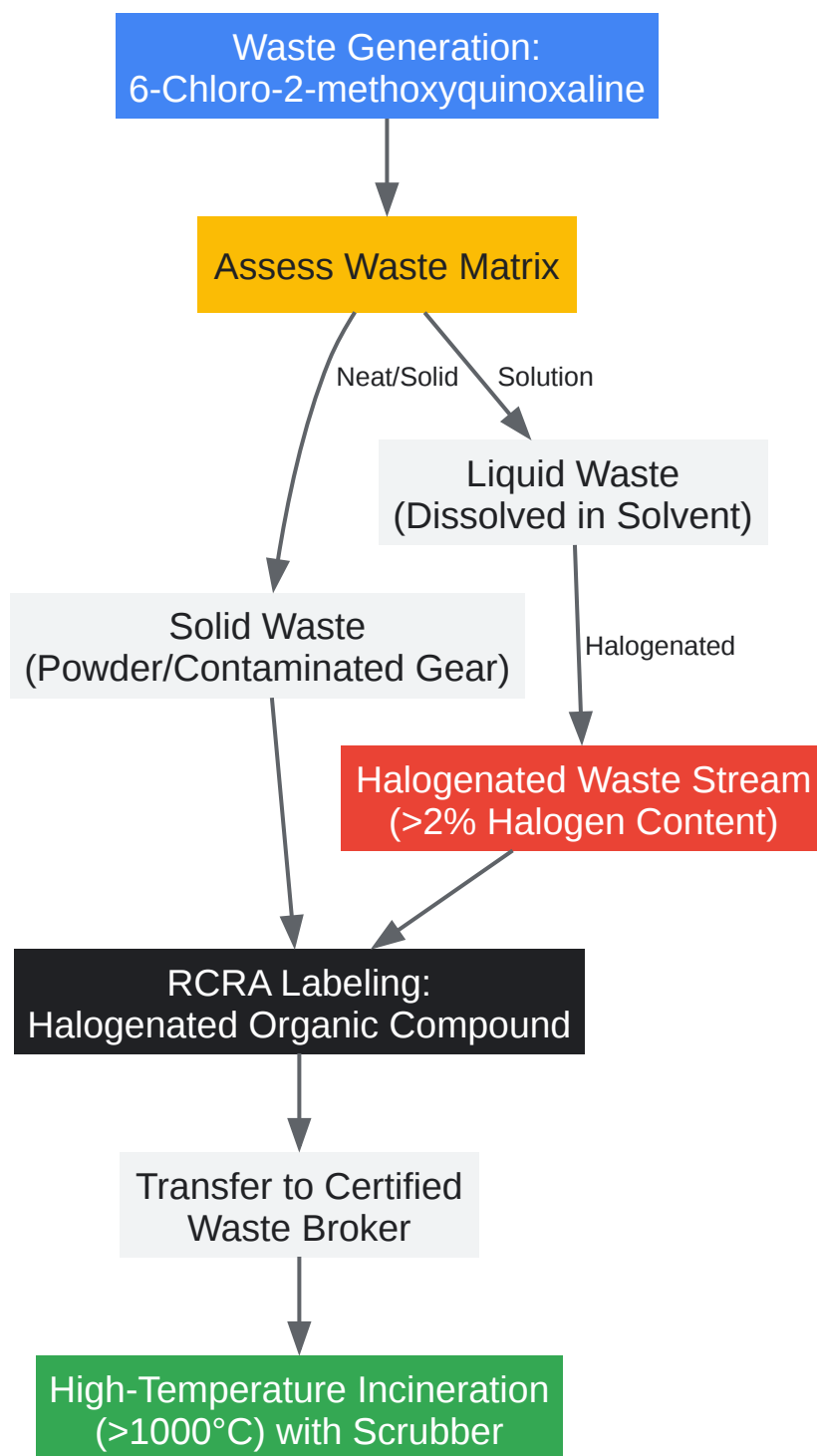
- **Temperature-Controlled Storage (2–8°C):** The compound must be stored sealed in dry conditions at 2–8°C[1]. Causality: Elevated temperatures and ambient moisture can lead to the gradual hydrolysis of the methoxy group or degradation of the quinoxaline core. Maintaining this thermal baseline ensures high fidelity in structure-activity relationship (SAR) studies and prevents the generation of degraded, uncharacterized waste.
- **Reactivity and Fume Hood Usage:** The presence of both a chloro and a methoxy substituent makes this compound a highly reactive intermediate for nucleophilic substitution and metal-catalyzed cross-coupling reactions[1]. Causality: Because it is designed to be reactive, exposure to mucous membranes or inhalation of its dust can cause irritation. All handling of the neat powder must occur within a certified chemical fume hood to prevent aerosolization.
- **Analytical Workflow Considerations:** When used as a derivative in GC-MS/MS herbicide analysis, the compound is often extracted into hexane following a methanolic potassium hydroxide reflux[4]. Causality: The resulting analytical waste matrix is a highly flammable,

halogen-containing organic mixture. This matrix requires specific stabilization (often using high-boiling point "keeper" solvents to prevent evaporative loss) and immediate segregation into halogenated waste streams[4].

## Waste Segregation & Disposal Workflows

The most critical aspect of managing **6-Chloro-2-methoxyquinoxaline** is its disposal. Under EPA regulations (40 CFR § 268.32), Halogenated Organic Compounds are subject to strict Land Disposal Restrictions (LDR) due to their high toxicity, environmental mobility, and persistence[5][6].

The Causality of Segregation: Halogenated waste must never be mixed with non-halogenated solvent waste[7]. When halogenated organics are incinerated, they generate corrosive hydrogen chloride (HCl) gas. Therefore, they must be processed in specialized high-temperature incinerators (>1000°C) equipped with alkaline scrubbers[6]. Mixing non-halogenated waste into the halogenated stream unnecessarily increases the volume of waste requiring this expensive, specialized treatment, driving up laboratory operational costs.



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Workflow for the segregation and EPA-compliant disposal of halogenated organic waste.

## Step-by-Step Disposal Methodology

- Matrix Assessment: Determine if the waste is a neat solid (powder, contaminated weighing paper, empty vials) or a liquid solution (e.g., dissolved in hexane or acetone from analytical workflows)[4][7].
- Liquid Segregation: If the waste is liquid, verify the halogen content. Any organic solvent mixture containing >2% halogens (including the dissolved **6-Chloro-2-methoxyquinoxaline**) must be routed to the Halogenated Solvent Waste carboy[7].
- Solid Containment: Place all solid waste contaminated with the compound into a sealed, puncture-resistant hazardous waste container lined with a compatible polymer bag.
- RCRA-Compliant Labeling: Clearly label all containers with "Hazardous Waste - Halogenated Organics." The label must explicitly list "**6-Chloro-2-methoxyquinoxaline**" to ensure the downstream waste broker understands the exact chemical profile[8].
- Satellite Accumulation Area (SAA) Storage: Store the labeled containers in a designated SAA with secondary containment. Ensure the area is kept cool (<25°C) and completely isolated from incompatible materials such as strong oxidizers or strong bases[8].
- Broker Transfer & Incineration: Contract a certified hazardous waste broker to manifest the waste. The broker will transport the material to a Treatment, Storage, and Disposal Facility (TSDF) where it will undergo high-temperature incineration to safely destroy the carbon-halogen bonds without generating toxic dioxins or furans[6][8].

## Spill Response & Decontamination Procedures

In the event of an accidental release, immediate and calculated action is required to prevent cross-contamination and exposure.

- For Solid Spills (Neat Powder):
  - DO NOT use a dry brush or broom, as this will aerosolize the fine powder, creating an inhalation hazard.
  - Action: Dampen an absorbent laboratory pad with a compatible, non-reactive solvent (e.g., a small amount of isopropanol or water, depending on the exact surface). Gently wipe the spill from the outside in. Place all used pads into the solid halogenated waste container.

- For Liquid Spills (Dissolved Compound):
  - Action: Immediately deploy an inert, non-combustible absorbent material (such as vermiculite, sand, or a specialized universal spill pad) over the liquid.
  - Allow sufficient time for complete absorption. Use non-sparking tools to scoop the saturated absorbent into a sealable hazardous waste container. Label immediately as "Halogenated Organic Spill Debris."

## References

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